

physicochemical properties of Diclazuril-d4 for analytical use

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Compound of Interest

Compound Name: Diclazuril-d4

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Diclazuril-d4 for Analytical Use: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **Diclazuril-d4**, a deuterated analog of the anticoccidial agent Diclazuril. This information is crucial for its use as an internal standard in analytical methodologies, ensuring accurate quantification in research, drug development, and quality control processes.

Physicochemical Properties

Diclazuril-d4 is a stable, isotopically labeled form of Diclazuril, designed for use in mass spectrometry-based analytical methods. The deuterium labeling provides a distinct mass difference, allowing for clear differentiation from the unlabeled analyte.

General Properties

Property	Value	Reference
Chemical Name	Benzene-2,3,5,6-d4-acetonitrile, 4-chloro- α -[2,6-dichloro-4-(4,5-dihydro-3,5-dioxo-1,2,4-triazin-2(3H)-yl)phenyl]-	[1]
Synonyms	R-64433-d4	[2]
CAS Number	1632495-80-7	[1][3]
Molecular Formula	C ₁₇ H ₅ D ₄ Cl ₃ N ₄ O ₂	[1][3]
Molecular Weight	411.66 g/mol	[1][3]
Appearance	White to yellow solid	[1]
Purity	≥98%	[1]
Isotopic Enrichment	98.4%	[1]

Solubility

Diclazuril-d4, similar to its non-deuterated counterpart, exhibits low aqueous solubility.[4] It is soluble in polar aprotic solvents.

Solvent	Solubility	Notes	Reference
Dimethyl Sulfoxide (DMSO)	25 mg/mL (60.73 mM)	Ultrasonic assistance may be needed. Hygroscopic DMSO can significantly impact solubility; use newly opened solvent.	[5]
Dimethylformamide (DMF)	Soluble	Specific quantitative data not available.	[6]
Tetrahydrofuran (THF)	Slightly soluble		[6][7]
Water	Insoluble		[7]

Spectroscopic Data

The spectroscopic properties of **Diclazuril-d4** are expected to be nearly identical to those of Diclazuril, with minor shifts attributable to the deuterium substitution.

Technique	Data	Reference
UV/Vis Spectroscopy	λ_{max} : 220 nm, 277 nm	[8]
^1H NMR Spectroscopy	Consistent with structure	[1]
Mass Spectrometry	Consistent with structure	[1]

Stability and Storage

Proper storage is essential to maintain the integrity of **Diclazuril-d4**.

Condition	Stability	Reference
Powder (-20°C)	3 years	[1]
Powder (4°C)	2 years	[1]
In Solvent (-80°C)	6 months	[1][2]
In Solvent (-20°C)	1 month	[1][2]

Analytical Methods and Experimental Protocols

Diclazuril-d4 is primarily used as an internal standard in quantitative analysis of Diclazuril by High-Performance Liquid Chromatography (HPLC) coupled with UV or mass spectrometric detection.

High-Performance Liquid Chromatography (HPLC-UV)

This method is suitable for the determination of Diclazuril in various matrices, such as animal feed.

Experimental Protocol:

- Sample Preparation (Animal Feed):
 - Weigh a representative sample of the feed.
 - Add a known amount of **Diclazuril-d4** internal standard.
 - Extract with acidified methanol.
 - Perform solid-phase extraction (SPE) on a C18 cartridge for cleanup.
 - Elute Diclazuril and **Diclazuril-d4** from the SPE cartridge.
 - Evaporate the eluate to dryness.
 - Reconstitute the residue in a suitable solvent (e.g., dimethylformamide/water).
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm).
 - Mobile Phase: A gradient or isocratic mixture of acetonitrile and an aqueous buffer (e.g., 0.2% phosphoric acid).
 - Flow Rate: 1.0 - 1.5 mL/min.
 - Detection: UV detector at 275 nm or 280 nm.
 - Injection Volume: 10 - 20 µL.
- Quantification:
 - Create a calibration curve by plotting the ratio of the peak area of Diclazuril to the peak area of **Diclazuril-d4** against the concentration of Diclazuril.
 - Determine the concentration of Diclazuril in the sample from the calibration curve.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers higher sensitivity and selectivity for the analysis of Diclazuril in biological matrices like plasma.

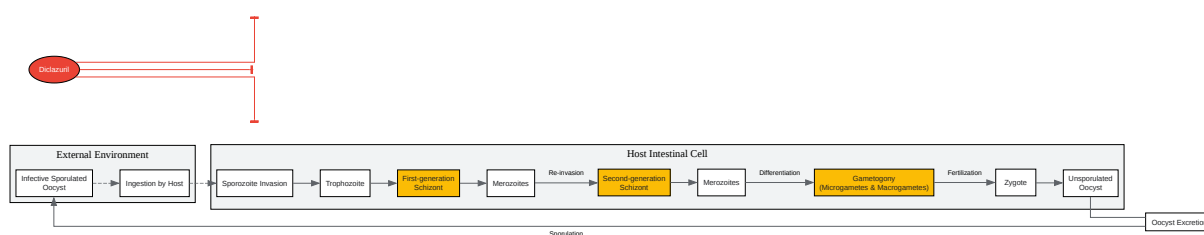
Experimental Protocol:

- Sample Preparation (Animal Plasma):
 - To a plasma sample, add a known amount of **Diclazuril-d4** internal standard.
 - Perform protein precipitation by adding acetonitrile.
 - Centrifuge to pellet the precipitated proteins.
 - Inject the supernatant into the LC-MS/MS system.
- LC-MS/MS Conditions:
 - Chromatography: Utilize a suitable reversed-phase column (e.g., Nucleosil ODS 5- μ m) with a gradient elution of acetonitrile and an aqueous buffer like 0.01 M ammonium acetate.
 - Mass Spectrometry: Operate the mass spectrometer in the multiple reaction monitoring (MRM) mode with negative ion detection.[9]
 - Ionization: Electrospray ionization (ESI).[9]
- Quantification:
 - Monitor specific precursor-to-product ion transitions for both Diclazuril and **Diclazuril-d4**.
 - Quantify Diclazuril concentration based on the ratio of the peak areas of the analyte to the internal standard, using a calibration curve prepared in the same biological matrix.

Mechanism of Action of Diclazuril

Diclazuril is a potent anticoccidial agent that is effective against various species of Eimeria, the protozoan parasite responsible for coccidiosis in poultry and other livestock. Its mechanism of action involves the disruption of the parasite's life cycle.

Diclazuril primarily targets the intracellular developmental stages of the coccidia, specifically schizogony and gametogony. Treatment with Diclazuril leads to degenerative changes in the first and second-generation schizonts, characterized by a loss of internal structure and the appearance of intracytoplasmic vacuoles. This ultimately results in the degeneration of both schizonts and gamonts, thereby halting the replication of the parasite.



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Diclazuril's inhibitory effect on the coccidian life cycle.

Conclusion

Diclazuril-d4 serves as an indispensable tool for the accurate and reliable quantification of Diclazuril in various analytical applications. A thorough understanding of its physicochemical properties and the appropriate analytical methodologies is paramount for researchers, scientists, and drug development professionals to ensure data integrity and advance scientific research in animal health.

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